

Comprehensive Application Notes and Protocols: HPLC Determination of Amprolium in Feed

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Compound Focus: Amprolium

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Introduction

Amprolium is a thiamine analogue widely used as an **anticoccidial drug** in poultry farming to prevent and treat intestinal coccidiosis caused by *Eimeria* parasites. Following the European Commission's ban on **amprolium** as a feed additive in 2006 due to concerns about veterinary drug residues in food, effective monitoring methods have become essential for regulatory compliance. Liquid chromatography-based methods have emerged as the primary analytical technique for detecting and quantifying **amprolium** in compound feeding stuffs for poultry. These Application Notes provide detailed protocols for determining **amprolium** in feed using **high-performance liquid chromatography** coupled with various detection systems, including mass spectrometry and photodiode array detection. The methods described have been validated according to European Commission regulations and International Conference on Harmonisation guidelines, ensuring their suitability for official control purposes in feed analysis [1] [2].

Materials and Reagents

Chemical Standards

- **Amprolium hydrochloride reference standard** (purity $\geq 98\%$)
- **HPLC-grade acetonitrile**
- **HPLC-grade methanol**
- **Heptafluorobutyric acid** (HFBA) for ion-pair chromatography
- **Potassium dihydrogen phosphate** (KH_2PO_4)
- **High-purity water** ($18 \text{ M}\Omega\cdot\text{cm}$ resistivity)

Solutions and Mobile Phases

- **Extraction solvent:** Methanol/water mixture (80:20, v/v)
- **Mobile phase A:** 0.05% heptafluorobutyric acid in water
- **Mobile phase B:** 0.05% heptafluorobutyric acid in acetonitrile
- **Alternative mobile phase:** 0.05 M KH_2PO_4 buffer (pH adjustment may be necessary):acetonitrile (80:20, v/v)
- **Diluent:** 90% acetonitrile in water [3]

Equipment

- **HPLC system** with quaternary pump, autosampler, and column oven
- **Detection systems:** Mass spectrometer (single quadrupole or triple quadrupole) or Photodiode Array detector
- **Analytical column:** C18 column (e.g., $4.6 \times 150 \text{ mm}$, $5 \mu\text{m}$ particle size)
- **Sample preparation:** Analytical balance, centrifuge, vortex mixer, ultrasonic bath
- **Filtration:** $0.22 \mu\text{m}$ nylon or PVDF membrane filters

Sample Preparation Protocols

Extraction Procedure

- **Grinding and Homogenization:** Grind approximately 1 kg of commercial poultry feed in a high-speed grinder for 10 minutes until a homogeneous mixture is obtained [2].
- **Weighing:** Accurately weigh $10.0 \pm 0.1 \text{ g}$ of the homogenized feed sample into a 250 mL extraction flask.

- **Extraction:** Add 100 mL of methanol/water (80:20, v/v) extraction solvent to the sample.
- **Blending:** Blend the mixture for 60 minutes using a mechanical shaker or blender to ensure complete extraction.
- **Filtration:** Filter approximately 50 mL of the extract through a paper filter (90 g m⁻², 250 mm) into a 50 mL collection flask.
- **Dilution:** Dilute the filtered extract 1:10 with the initial mobile phase composition.
- **Cleanup:** For LC-MS analysis, further purify the extract using a 0.22 µm syringe filter before injection [2].

Alternative Extraction for Multi-Residue Methods

For methods analyzing **amprolium** in combination with other coccidiostats:

- Weigh 2.0 g of homogenized feed sample into a suitable container.
- Add 10 mL of extraction solvent (e.g., 90% acetonitrile in water).
- Vortex vigorously for 1 minute followed by sonication for 15 minutes.
- Centrifuge at 4000 rpm for 10 minutes and collect the supernatant.
- Perform appropriate dilution based on the expected concentration range [3].

Chromatographic Methods

Liquid Chromatography-Mass Spectrometry Method

The LC-MS method provides **excellent sensitivity** and **specificity** for **amprolium** detection in complex feed matrices:

- **Column:** C18 column (150 × 2.0 mm, 5 µm particle size)
- **Mobile Phase:** Gradient elution with:

- Solvent A: 0.05% heptafluorobutyric acid in water
- Solvent B: 0.05% heptafluorobutyric acid in acetonitrile
- **Gradient Program:**
 - 0-5 min: 10% B to 90% B
 - 5-7 min: Hold at 90% B
 - 7-8 min: Return to 10% B
 - 8-12 min: Re-equilibrate at 10% B
- **Flow Rate:** 0.2 mL/min
- **Injection Volume:** 10 μ L
- **Column Temperature:** 30°C
- **Detection:** MS with ESI positive ion mode; MRM transitions: 242.1 \rightarrow 157.1 and 242.1 \rightarrow 123.1 [2]

Stability-Indicating HPLC Method

For simultaneous determination of **amprolium** with other anticoccidials:

- **Column:** Supelcosil C18 column (250 \times 4.6 mm, 5 μ m)
- **Mobile Phase:** 0.05 M KH₂PO₄:acetonitrile (80:20, v/v)
- **Elution:** Isocratic
- **Flow Rate:** 2.0 mL/min
- **Injection Volume:** 10 μ L
- **Detection:** UV at 260 nm
- **Temperature:** Ambient [3]

Quality-by-Design HPLC Approach

A modern QbD approach for simultaneous analysis of **amprolium** with other drugs:

- **Column:** C18 column (150 \times 4.6 mm, 5 μ m)
- **Mobile Phase:** Gradient with phosphate buffer and acetonitrile
- **Flow Rate:** 1.0 mL/min
- **Detection:** PDA detector, 260 nm
- **Injection Volume:** 20 μ L
- **Run Time:** <7 minutes [4]

Table 1: Chromatographic Conditions for Different HPLC Methods

Parameter	LC-MS Method	Stability-Indicating HPLC	QbD HPLC Approach
Column	C18 (150 × 2.0 mm, 5 µm)	Supelcosil C18 (250 × 4.6 mm, 5 µm)	C18 (150 × 4.6 mm, 5 µm)
Mobile Phase	Gradient: HFBA in water/acetonitrile	Isocratic: KH ₂ PO ₄ buffer:ACN (80:20)	Gradient: Phosphate buffer:ACN
Flow Rate	0.2 mL/min	2.0 mL/min	1.0 mL/min
Detection	MS (ESI+)	UV 260 nm	PDA 260 nm
Run Time	12 min	~10 min	<7 min

Method Validation

Validation Parameters

All methods should be validated according to regulatory guidelines with the following parameters:

Table 2: Method Validation Data for **Amprolium** Determination

Validation Parameter	LC-MS Method [2]	Stability-Indicating HPLC [3]	QbD HPLC Approach [4]
Linearity Range	0.0078-0.25 µg/mL	20.0-60.0 µg/mL	Not specified
Correlation Coefficient (R ²)	>0.99	>0.99	>0.99
Limit of Detection (LOD)	Not specified	Not specified	Not specified
Limit of Quantitation (LOQ)	1 mg/kg	Not specified	Meets MRL requirements

Validation Parameter	LC-MS Method [2]	Stability-Indicating HPLC [3]	QbD HPLC Approach [4]
Precision (% RSD)	<15%	<2%	<2%
Accuracy (% Recovery)	96.8%	98-102%	98-102%
Specificity	No matrix interference	Resolves from degradation products	Resolves from co-formulated drugs

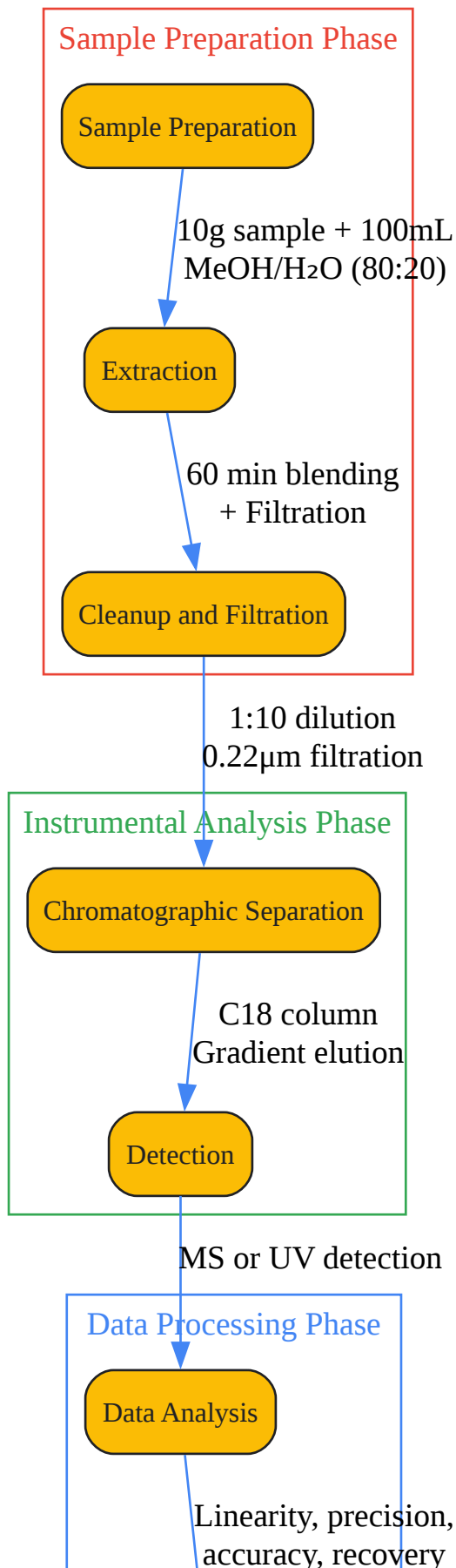
System Suitability Testing

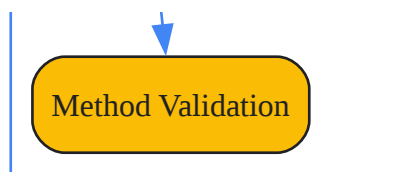
Before sample analysis, perform system suitability tests:

- **Theoretical plates:** >2000 for **amprolium** peak
- **Tailing factor:** <2.0
- **Repeatability:** %RSD <2% for five replicate injections
- **Resolution:** >2.0 from closest eluting compound [3]

Experimental Workflow

The following diagram illustrates the complete experimental workflow for **amprolium** determination in feed samples:





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Troubleshooting and Technical Notes

Common Issues and Solutions

- **Poor peak shape:** Add ion-pair reagent (HFBA) to mobile phase for LC-MS methods
- **Matrix interference:** Optimize sample cleanup or use matrix-matched calibration
- **Low recovery:** Ensure adequate extraction time (minimum 60 minutes) and proper solvent ratio
- **Retention time drift:** Maintain consistent mobile phase pH and column temperature

Regulatory Considerations

- The European Commission banned **amprolium** as a feed additive in 2006 (2005/187/EC; 2005/925/EC) [2]
- Maximum Residual Limits (MRLs) for **amprolium**:
 - Chicken muscle: 500 µg/kg
 - Chicken liver: 1000 µg/kg
 - Chicken kidney: 1000 µg/kg
 - Whole eggs: 4000 µg/kg [5]
- Methods must comply with 2004/882/EC Regulation for official controls [1]

Safety Considerations

- Handle organic solvents in well-ventilated areas or fume hoods
- Use appropriate personal protective equipment (gloves, safety glasses)
- Follow laboratory waste disposal regulations for organic solvents and biological samples

Applications

The described methods are suitable for:

- **Official control** of feeding stuffs for regulatory compliance
- **Quality control** in feed manufacturing facilities
- **Residue monitoring** in animal-derived food products
- **Stability studies** of veterinary formulations
- **Multi-residue analysis** of anticoccidial drug combinations

Conclusion

The HPLC methods presented provide reliable, sensitive, and accurate determination of **amprolium** in poultry feed. The LC-MS method offers superior sensitivity and specificity with an LOQ of 1 mg/kg, while the stability-indicating HPLC method enables simultaneous determination of multiple anticoccidial drugs. The QbD approach represents a modern methodology that optimizes analytical conditions with reduced time and resources. These validated methods meet regulatory requirements for official control of feeding stuffs and can be implemented in quality control laboratories for monitoring **amprolium** residues in animal feed [1] [3] [2].

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References

1. (PDF) Determination of amprolium in feed by a liquid ... [academia.edu]
2. Determination of amprolium in feed by a liquid ... [sciencedirect.com]
3. Development and validation of a stability-indicating HPLC ... [nature.com]
4. A novel QbD HPLC approach for the concurrent analysis of ... [sciencedirect.com]
5. 抗球虫药物残留的免疫检测技术 [html.rhhz.net]

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